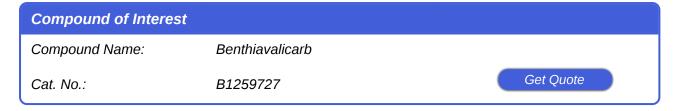


# A Comprehensive Technical Guide to the Physico-Chemical Properties of Benthiavalicarbisopropyl

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Benthiavalicarb**-isopropyl is a fungicide belonging to the valinamide carbamate chemical class.[1] It is primarily used in agricultural settings to control downy mildew and blight on a variety of crops.[2][3] The active ingredient, **benthiavalicarb**, is the isopropyl ester of **benthiavalicarb**.[4] This technical guide provides an in-depth overview of the core physicochemical properties of **Benthiavalicarb**-isopropyl, details the standard experimental protocols for their determination, and illustrates its mode of action.

### **Core Physico-Chemical Properties**

The physico-chemical properties of a pesticide are critical in determining its environmental fate, bioavailability, and overall efficacy. The following tables summarize the key quantitative data for **Benthiavalicarb**-isopropyl.

### **Table 1: Identification and General Properties**



| Property            | Value  | Reference |
|---------------------|--|-----------|
| IUPAC Name          | propan-2-yl N-[(2S)-1-[[(1R)-1-<br>(6-fluoro-1,3-benzothiazol-2-<br>yl)ethyl]amino]-3-methyl-1-<br>oxobutan-2-yl]carbamate | [1]       |
| CAS Registry Number | 177406-68-7  | [1]       |
| Molecular Formula   | C18H24FN3O3S   | [1]       |
| Molecular Weight    | 381.5 g/mol  | [1]       |
| Appearance          | White powder/solid   | [1]       |

**Table 2: Physical and Chemical Constants** 

| Property                                      | Value Value                   | Conditions        | Reference |
|---|-------------------------------|-------------------|-----------|
| Melting Point                                 | 167 °C                        | [1]               | _         |
| Boiling Point                                 | Decomposes before boiling     | [5]               |           |
| Vapor Pressure                                | 5.4 x 10 <sup>-10</sup> mm Hg | 25 °C (estimated) | [1]       |
| Density                                       | 1.25 g/cm³                    | 20.5 °C           | [1]       |
| Octanol-Water Partition Coefficient (log Kow) | 2.52 - 2.59                   | pH 5 to 9         | [1]       |

**Table 3: Solubility and Dissociation** 



| Property                    | Value                | Conditions                | Reference |
|-----------------------------|----------------------|---------------------------|-----------|
| Water Solubility            | 10.96 mg/L           | 20 °C, pH 5               | [1]       |
| 13.14 mg/L                  | 20 °C, unadjusted pH | [1]                       |           |
| 12.76 mg/L                  | 20 °C, pH 9          | [1]                       |           |
| Dissociation Constant (pKa) | No dissociation      | pH 1.12 to 12.81 at 20 °C | [1]       |

## **Experimental Protocols**

The determination of physico-chemical properties for regulatory purposes, such as for pesticides, follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Water Solubility (OECD Guideline 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature. [6] The flask method is suitable for substances with solubility above  $10^{-2}$  g/L.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to
equilibrate at a constant temperature. The concentration of the substance in the aqueous
phase is then determined after separation of the undissolved substance.[7]

#### Procedure:

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a predetermined temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24 hours).
- The mixture is then centrifuged or filtered to separate the undissolved solid from the aqueous solution.
- The concentration of **Benthiavalicarb**-isopropyl in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).



### **Vapor Pressure (OECD Guideline 104)**

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.[8] The gas saturation method is a common technique.

- Principle: A stream of inert gas is passed through or over the test substance at a rate slow enough to ensure saturation. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.[9]
- Procedure:
  - A known volume of an inert gas (e.g., nitrogen or air) is passed through a sample of
     Benthiavalicarb-isopropyl maintained at a constant temperature.
  - The vaporized substance is collected in a trap (e.g., a sorbent tube).
  - The amount of trapped substance is quantified using an analytical technique like Gas Chromatography (GC) or HPLC.
  - The vapor pressure is calculated using the ideal gas law and the measured mass of the substance.

# Octanol-Water Partition Coefficient (OECD Guideline 107, 117, 123)

The octanol-water partition coefficient (Kow) is a measure of the lipophilicity of a substance and is defined as the ratio of its concentration in the octanol phase to its concentration in the aqueous phase at equilibrium.[5]

- Shake Flask Method (OECD 107):
  - Principle: The test substance is dissolved in a mixture of n-octanol and water, and the
    mixture is shaken until equilibrium is reached. The concentrations of the substance in the
    two phases are then measured.[5]
  - Procedure:



- A known amount of Benthiavalicarb-isopropyl is added to a vessel containing presaturated n-octanol and water.
- The vessel is shaken at a constant temperature until equilibrium is established.
- The two phases are separated by centrifugation.
- The concentration of the analyte in each phase is determined.
- HPLC Method (OECD 117):
  - Principle: This method is based on the correlation between the retention time of a substance on a reversed-phase HPLC column and its Kow. The retention time is calibrated with reference substances of known Kow.[5]
- Slow-Stirring Method (OECD 123):
  - Principle: This method is designed for substances with high Kow values and avoids the formation of microdroplets that can interfere with the measurement. The two phases are stirred slowly for an extended period to reach equilibrium.[5]

### **Mode of Action**

**Benthiavalicarb**-isopropyl is classified by the Fungicide Resistance Action Committee (FRAC) under Code 40, which includes Carboxylic Acid Amides (CAA).[3] The mode of action of CAA fungicides is the inhibition of phospholipid biosynthesis, which in turn disrupts cellulose synthesis in Oomycete pathogens.[3][10][11] Cellulose is a critical component of the cell wall in these organisms, and its inhibition leads to cell lysis and death.



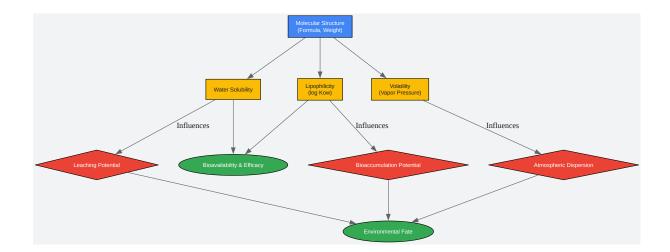
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Caption: Mode of action of Benthiavalicarb-isopropyl in Oomycetes.

### **Relationship of Physico-Chemical Properties**

The various physico-chemical properties of a pesticide are interconnected and influence its behavior in the environment. The following diagram illustrates these relationships.



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Caption: Interrelationship of physico-chemical properties of a pesticide.



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